

A-582941 Dihydrochloride: A Preclinical Research Summary

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Compound of Interest

Compound Name: A-582941 dihydrochloride

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Introduction

A-582941 is a novel, highly selective partial agonist for the $\alpha 7$ neuronal nicotinic acetylcholine receptor (nAChR) that has demonstrated significant potential in preclinical studies for enhancing cognitive function.^{[1][2][3]} The $\alpha 7$ nAChR is a ligand-gated ion channel highly expressed in key brain regions for cognition, such as the hippocampus and cortex.^{[1][2]} Its involvement in various cognitive processes has made it a promising therapeutic target for neurodegenerative and psychiatric disorders.^{[1][3]} This document provides a comprehensive summary of the preclinical research on A-582941, detailing its pharmacological profile, mechanism of action, and effects in various in vitro and in vivo models.

Pharmacological Profile

A-582941 exhibits high-affinity binding and partial agonist activity at the $\alpha 7$ nAChR.^[1] It demonstrates excellent selectivity for the $\alpha 7$ subtype over other nAChRs and has an acceptable pharmacokinetic profile with good central nervous system (CNS) penetration.^{[1][4]}

Quantitative In Vitro Data

The following table summarizes the key in vitro pharmacological parameters of A-582941.

Parameter	Species/System	Value	Reference
Binding Affinity (K _i)			
α ₇ nAChR	Rat Brain Membranes	10.8 nM	[1]
α ₇ nAChR	Human	16.7 nM	[4]
Functional Activity (EC ₅₀)			
ERK1/2 Phosphorylation	PC12 Cells	95 nM	[1]
5-HT ₃ Receptor Agonism	Human	4600 nM	[1]
Efficacy			
α ₇ nAChR Agonism	Oocytes (rat α ₇)	~60% (vs. ACh)	[4]
5-HT ₃ Receptor Agonism	Human	~100% (vs. 5-HT)	[1]

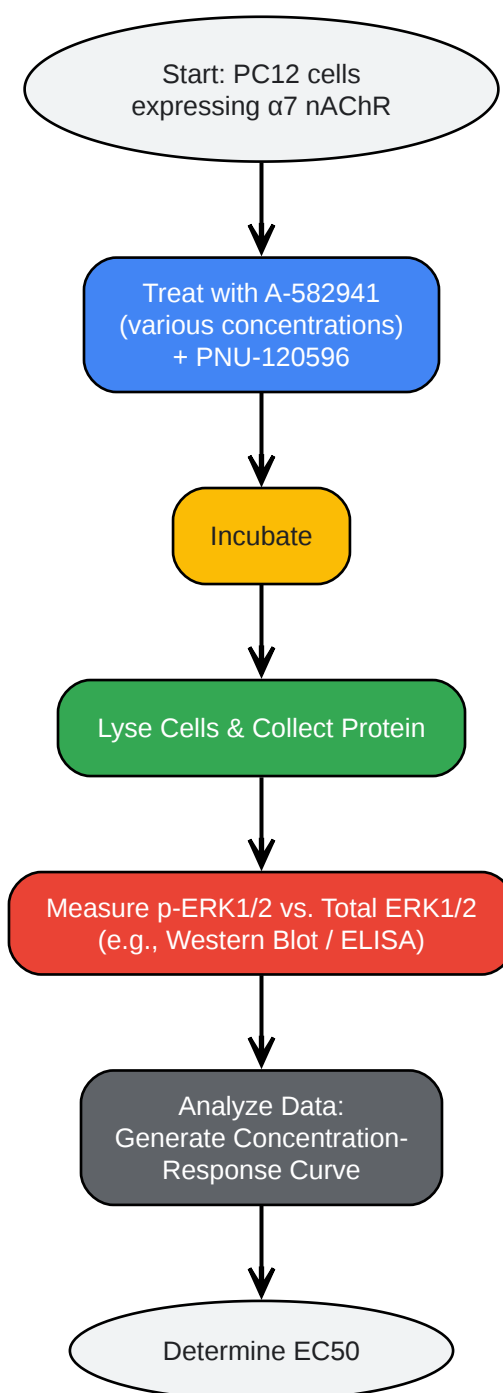
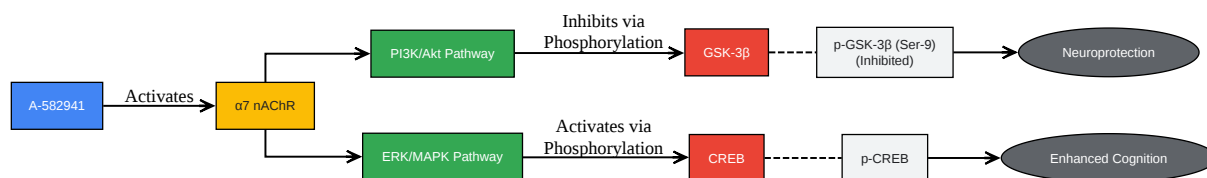
Quantitative In Vivo Pharmacokinetic and Pharmacodynamic Data

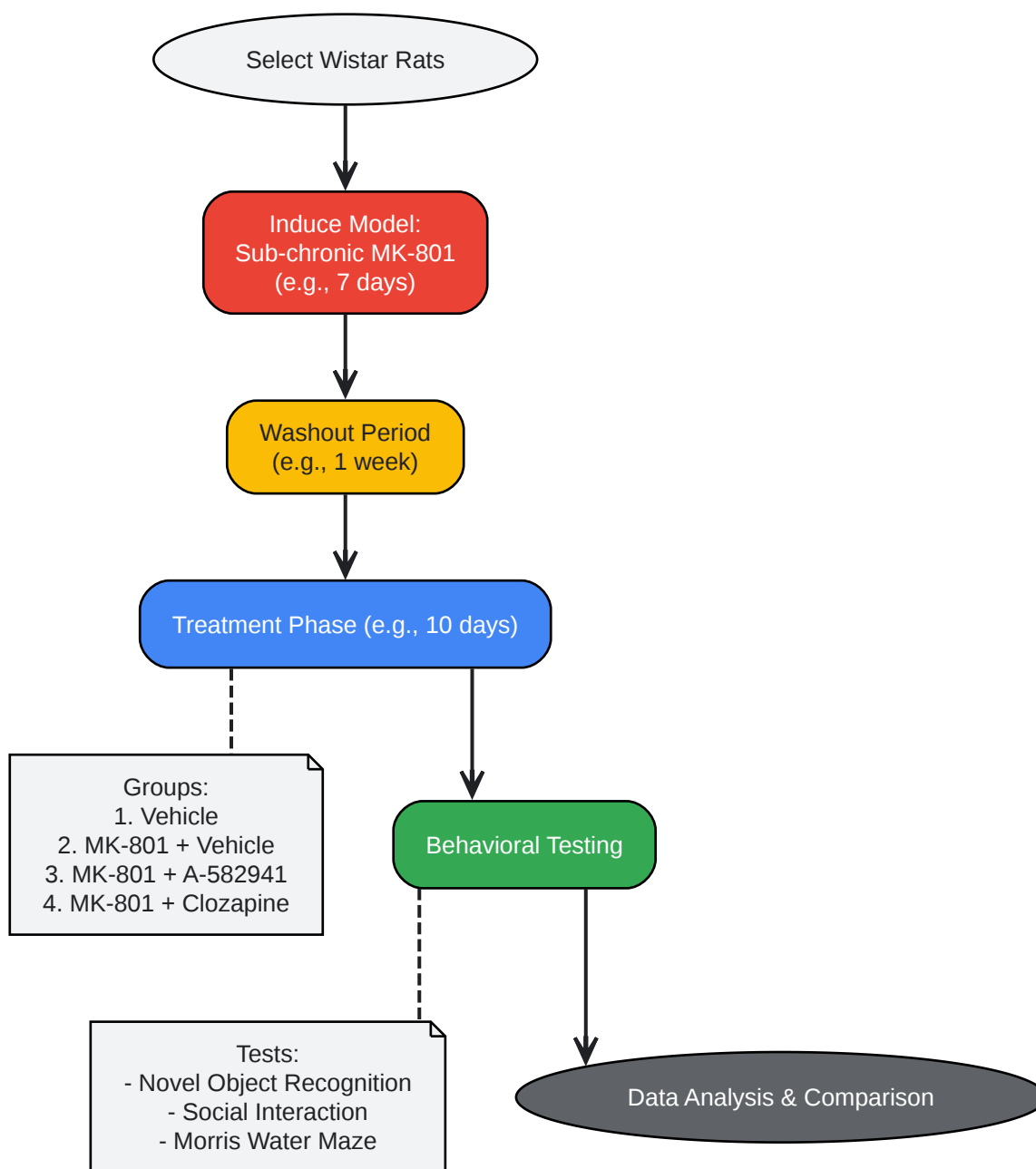
The table below outlines the pharmacokinetic properties and in vivo target engagement of A-582941.

Parameter	Species	Value	Dosing	Reference
Pharmacokinetics				
Oral Bioavailability	Mouse	100%	N/A	[4]
Brain-Plasma Ratio	Mouse	20:1	N/A	[4]
Half-life	Mouse	1.4 hours	N/A	[4]
Plasma Protein Binding	Human	73%	N/A	[1]
Pharmacodynamics				
ERK1/2 Phosphorylation	Mouse	Dose-dependent increase	0.01 - 1.00 $\mu\text{mol/kg}$, i.p.	[1]
CREB Phosphorylation	Mouse	Dose-dependent increase	0.01 - 1.00 $\mu\text{mol/kg}$, i.p.	[1]
GSK-3 β (Ser-9) Phosphorylation	Mouse	Dose-dependent increase	0.1 - 1.0 $\mu\text{mol/kg}$, i.p.	[1]

Mechanism of Action and Signaling Pathways

A-582941 acts as a partial agonist at $\alpha 7$ nAChRs.[1] Activation of these receptors leads to the modulation of downstream signaling pathways crucial for cognitive functions like memory and learning.[1][4] Key pathways activated by A-582941 include the phosphorylation of ERK1/2 (MAP kinase) and CREB (cAMP response element-binding protein).[1] Furthermore, A-582941 has been shown to induce the phosphorylation of GSK-3 β at Ser-9, which inhibits its activity and is implicated in neuroprotective effects.[1]





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